

# Application Notes and Protocols for UV-326 in Polyolefins and Polyesters

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## Compound of Interest

Compound Name: 2-(2H-Benzotriazol-2-yl)-4-tert-butylphenol

Cat. No.: B103830

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These application notes provide detailed information and protocols for the use of UV-326 (Bumetrizole) as an ultraviolet (UV) light stabilizer in polyolefins (such as polyethylene and polypropylene) and polyesters.

## Introduction to UV-326

UV-326, chemically known as 2-(3'-tert-butyl-2'-hydroxy-5'-methylphenyl)-5-chlorobenzotriazole, is a high-performance benzotriazole UV absorber. It is highly effective in protecting polymers from degradation caused by exposure to ultraviolet radiation, thereby preserving their physical properties and appearance.<sup>[1][2]</sup> Its low volatility and excellent thermal stability make it suitable for processing at high temperatures commonly used for polyolefins and polyesters.<sup>[3]</sup>

The primary mechanism of UV-326 involves the strong absorption of UV radiation in the 270-380 nm range.<sup>[2]</sup> This absorbed energy is then dissipated as harmless thermal energy through a rapid tautomeric conversion, preventing the photo-oxidative degradation of the polymer matrix. This process helps to mitigate common issues such as color change (yellowing), loss of gloss, cracking, and a decline in mechanical properties like tensile strength and impact resistance.<sup>[1][2]</sup>

# Applications in Polyolefins (Polyethylene, Polypropylene)

UV-326 is widely used to enhance the weatherability and service life of polyolefin products, especially those intended for outdoor applications.

Key Benefits in Polyolefins:

- Improved Lightfastness: Significantly reduces color fading and yellowing.
- Enhanced Durability: Helps in the retention of mechanical properties such as tensile strength and flexibility after prolonged UV exposure.
- High Compatibility: Shows excellent compatibility with various polyolefins, ensuring uniform distribution within the polymer matrix.

## Recommended Dosage Levels for Polyolefins

The optimal loading level of UV-326 can vary depending on the specific polyolefin, the thickness of the final product, and the anticipated intensity of UV exposure. For many applications, a synergistic combination with a Hindered Amine Light Stabilizer (HALS) is recommended for superior protection.

Polymer Type	Recommended Dosage (% by weight)
Polypropylene (PP)	0.15 - 0.6%
High-Density Polyethylene (HDPE)	0.15 - 0.5%
Low-Density Polyethylene (LDPE)	0.15 - 0.5%

## Performance Data of UV-326 in Polyolefins (Illustrative)

The following table summarizes typical performance improvements observed in polyolefins stabilized with UV-326 after accelerated weathering tests.

Property	Test Method	Unstabilized Polypropylene	Polypropylene with 0.4% UV-326
Yellowness Index (after 1000 hrs)	ASTM D1925	15.2	3.5
Gloss Retention (%) (after 1000 hrs)	ASTM D523	45	85
Tensile Strength Retention (%) (after 1000 hrs)	ASTM D638	50	90

## Applications in Polyesters (e.g., PET)

In polyesters, UV-326 is crucial for maintaining clarity and preventing degradation, especially in applications like transparent films, sheets, and containers. A key advantage of UV-326 in polyesters is that it does not form colored complexes with metal salts that may be used during the curing process.<sup>[4]</sup>

Key Benefits in Polyesters:

- Clarity Retention: Minimizes yellowing and maintains the transparency of the polymer.
- Protection of Contents: In packaging applications, it protects the contents from UV degradation.
- Mechanical Integrity: Preserves the mechanical properties of the polyester, preventing embrittlement.

## Recommended Dosage Levels for Polyesters

Polymer Type	Recommended Dosage (% by weight)
Unsaturated Polyesters	0.2 - 0.5%
Polyethylene Terephthalate (PET)	0.2 - 1.0%

## Performance Data of UV-326 in Polyesters (Illustrative)

The following table illustrates the protective effects of UV-326 on polyesters subjected to accelerated weathering.

Property	Test Method	Unstabilized PET	PET with 0.5% UV-326
Yellowness Index (after 1000 hrs)	ASTM E313	12.8	2.1
Haze (%) (after 1000 hrs)	ASTM D1003	8.5	1.5
Tensile Strength			
Retention (%) (after 1000 hrs)	ASTM D638	60	92

## Experimental Protocols

### Protocol for Incorporation of UV-326 into Polymers

This protocol describes a general method for incorporating UV-326 into polyolefins and polyesters using a twin-screw extruder.

#### Materials and Equipment:

- Polymer resin (polypropylene, polyethylene, or PET)
- UV-326 powder
- Twin-screw extruder
- Gravimetric feeders
- Pelletizer
- Injection molding machine or film casting line

#### Procedure:

- Drying: Dry the polymer resin to the manufacturer's recommended moisture content. For PET, this is a critical step to prevent hydrolytic degradation during processing.
- Premixing: While not always necessary with gravimetric feeders, a pre-blend of the polymer resin and UV-326 powder can be prepared to ensure initial homogeneity.
- Extrusion:
  - Set the temperature profile of the twin-screw extruder appropriate for the specific polymer.
  - Calibrate the gravimetric feeders to deliver the polymer resin and UV-326 at the desired ratio.
  - Feed the polymer and UV-326 into the main throat of the extruder.
  - Melt compound the materials. The screw design should provide sufficient mixing to ensure uniform dispersion of the UV stabilizer.
- Pelletizing: Cool the extruded strands in a water bath and cut them into pellets using a pelletizer.
- Drying: Dry the compounded pellets to remove any surface moisture.
- Specimen Preparation: Use an injection molding machine or a film casting line to prepare test specimens (e.g., plaques, tensile bars, or films) from the compounded pellets.

## Protocol for Accelerated Weathering

This protocol is based on the ASTM G154 standard for operating a fluorescent UV lamp apparatus.[\[5\]](#)[\[6\]](#)

### Equipment:

- QUV accelerated weathering tester (or equivalent) equipped with UVA-340 lamps.
- Specimen holders.

### Procedure:

- Sample Mounting: Mount the prepared polymer specimens in the sample holders.
- Test Cycle: Program the weathering tester to run a specific cycle of UV exposure and condensation. A common cycle for plastics is:
  - 8 hours of UV exposure at 60°C (black panel temperature) with UVA-340 lamps at an irradiance of 0.89 W/m<sup>2</sup>/nm.
  - 4 hours of condensation at 50°C (black panel temperature).
- Exposure Duration: Continue the cyclic exposure for a predetermined duration (e.g., 500, 1000, 2000 hours).
- Evaluation: Periodically remove specimens for evaluation of changes in properties.

## Protocol for Property Evaluation

### 1. Color and Gloss Measurement:

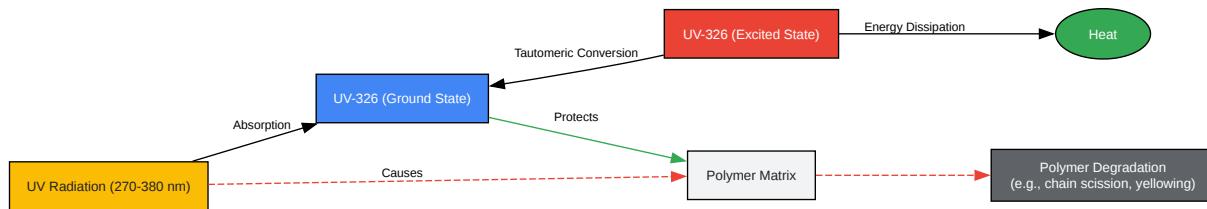
- Yellowness Index: Measure the yellowness index according to ASTM E313 or ASTM D1925 using a spectrophotometer.<sup>[7]</sup>
- Gloss: Measure the specular gloss at a specified angle (e.g., 60°) according to ASTM D523 using a gloss meter.

### 2. Mechanical Property Testing:

- Tensile Properties: Measure the tensile strength, elongation at break, and tensile modulus according to ASTM D638 using a universal testing machine.

## Visualizations

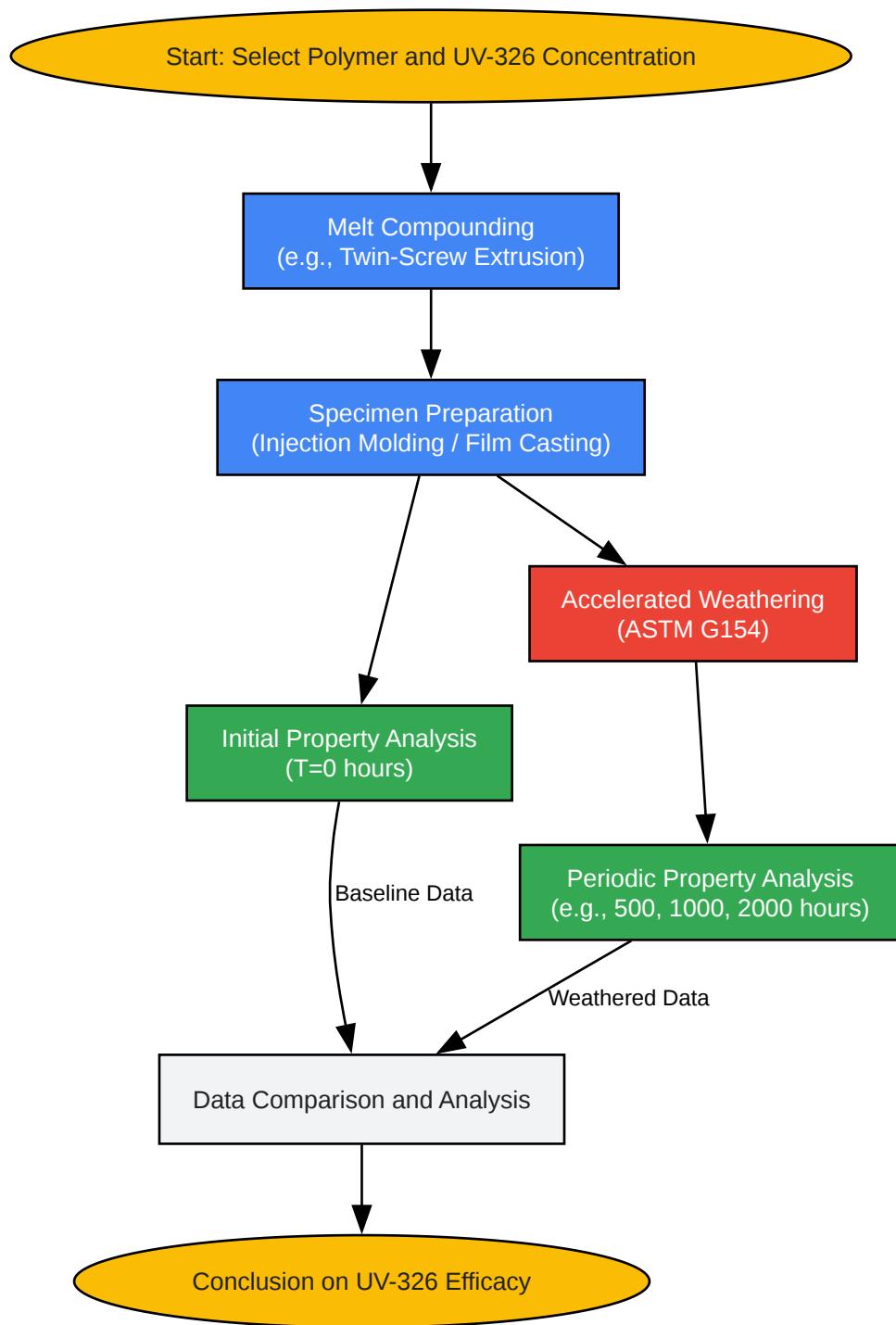
### Mechanism of UV Protection by UV-326



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Caption: Mechanism of UV energy absorption and dissipation by UV-326.

## Experimental Workflow for Evaluating UV-326 Efficacy



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